

Safeguarding Your Research: A Guide to Handling Fibronectin Adhesion-promoting Peptide

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Compound of Interest

Compound Name: *Fibronectin Adhesion-promoting Peptide*

Cat. No.: *B549967*

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Essential guidance for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **Fibronectin Adhesion-promoting Peptide**. This document provides immediate access to critical safety protocols and operational plans to ensure a secure laboratory environment and maintain the integrity of your research. While specific toxicological properties of many synthetic peptides are not fully characterized, they should be handled with care as potentially bioactive materials.

Personal Protective Equipment (PPE): Your First Line of Defense

A comprehensive approach to personal protection is crucial to minimize exposure and prevent contamination when handling **Fibronectin Adhesion-promoting Peptide**. A risk assessment should be conducted for your specific laboratory tasks to determine if additional PPE is required.

PPE Category	Minimum Requirement	Recommended for Higher Risk Tasks (e.g., weighing powder, large quantities)
Eye & Face Protection	Safety glasses with side shields meeting ANSI Z87.1 standards.	Safety goggles or a full-face shield for enhanced protection against splashes, especially during reconstitution.
Body Protection	Standard laboratory coat.	Chemical-resistant or disposable coveralls.
Hand Protection	Disposable nitrile gloves. Gloves should be inspected before use and changed immediately if contaminated. ^[1]	Double gloving (wearing two pairs of nitrile gloves).
Respiratory Protection	Not generally required for handling solutions in a well-ventilated area.	An N95-rated dust mask or a respirator is recommended when handling the lyophilized powder to prevent inhalation of fine particles. ^[1]
Foot Protection	Closed-toe shoes.	Chemical-resistant shoe covers.

Chemical Resistance of Nitrile Gloves

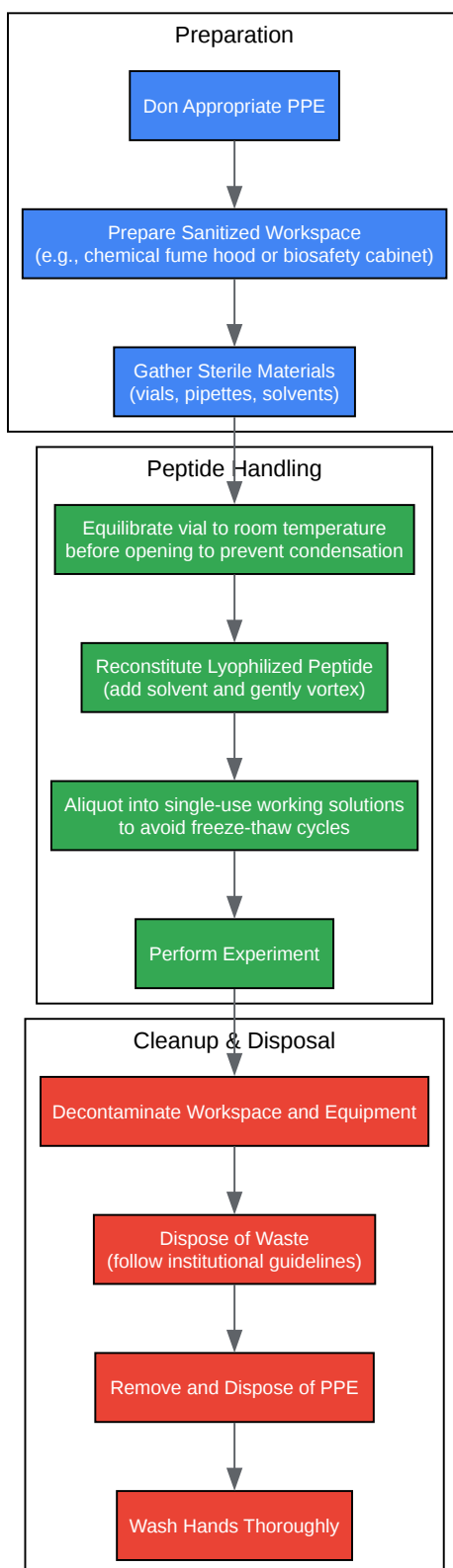
While specific breakthrough time data for **Fibronectin Adhesion-promoting Peptide** is unavailable, data for common solvents used to reconstitute peptides can provide guidance. It is crucial to change gloves immediately upon contact with any chemical.

Chemical (at specified concentration)	Breakthrough Time (minutes)	Degradation Rating
Acetic Acid (10%)	> 480	Excellent
Dimethylformamide (DMF)	< 15	Not Recommended
Dimethyl Sulfoxide (DMSO)	Variable (approx. 2-18 min)	Fair to Good
Water	> 480	Excellent

Note: Breakthrough times can vary significantly based on glove manufacturer, thickness, and temperature. This table is a general guide; always consult the manufacturer's specific chemical resistance data for your gloves.

Experimental Workflow for Safe Handling

Adherence to a standardized workflow is critical for minimizing exposure and preventing contamination.

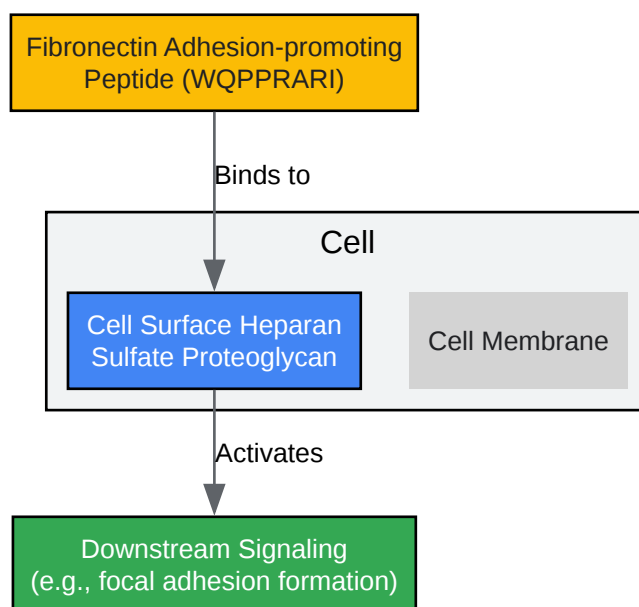


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A step-by-step workflow for the safe handling of **Fibronectin Adhesion-promoting Peptide**.

Signaling Pathway Interaction

The **Fibronectin Adhesion-promoting Peptide** containing the sequence WQPPRARI is known to interact with cell surface heparan sulfate proteoglycans, contributing to cell adhesion. This interaction is distinct from the well-known RGD-integrin pathway.



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References

- 1. peptide24.store [peptide24.store]
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